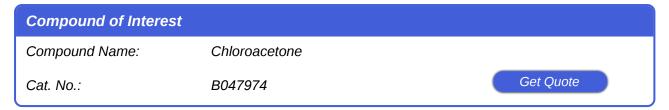


Chloroacetone: A Technical Guide to Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chloroacetone (CH₃COCH₂Cl) is a versatile and highly reactive bifunctional alkylating agent, valuable in organic synthesis as a precursor for various pharmaceuticals, agrochemicals, dyes, and other fine chemicals.[1] However, its utility is matched by its inherent instability and high toxicity, necessitating stringent handling and storage protocols to ensure laboratory safety and material integrity. This technical guide provides an in-depth overview of the stability of **chloroacetone**, its degradation pathways, and the optimal conditions for its storage.

Chemical Stability and Degradation Pathways

Chloroacetone is susceptible to degradation through several pathways, primarily hydrolysis, photolysis, and polymerization. It is sensitive to light, air, heat, and moisture.[2][3][4]

Hydrolysis: In the presence of water, **chloroacetone** can hydrolyze, leading to the formation of hydroxyacetone and hydrochloric acid. This reaction can be accelerated by changes in pH. The generated hydrochloric acid can act as a catalyst, promoting further autocatalytic decomposition.[5]

Photodegradation: Exposure to light, particularly UV radiation, can cause **chloroacetone** to turn dark and resinify.[2][4] This process involves the formation of polymeric materials and can be hazardous. Photodissociation can occur through C-Cl and C-C bond fission.





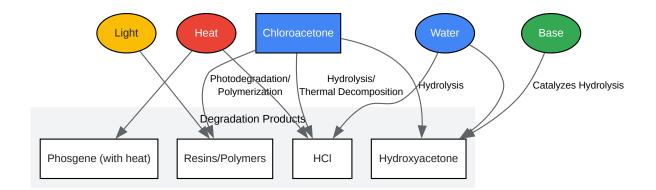


Thermal Decomposition: **Chloroacetone** is thermally unstable.[6] When heated, especially during distillation at atmospheric pressure, it can decompose, potentially explosively.[2] Decomposition at high temperatures can release highly toxic fumes, including hydrogen chloride and phosgene.[2][7]

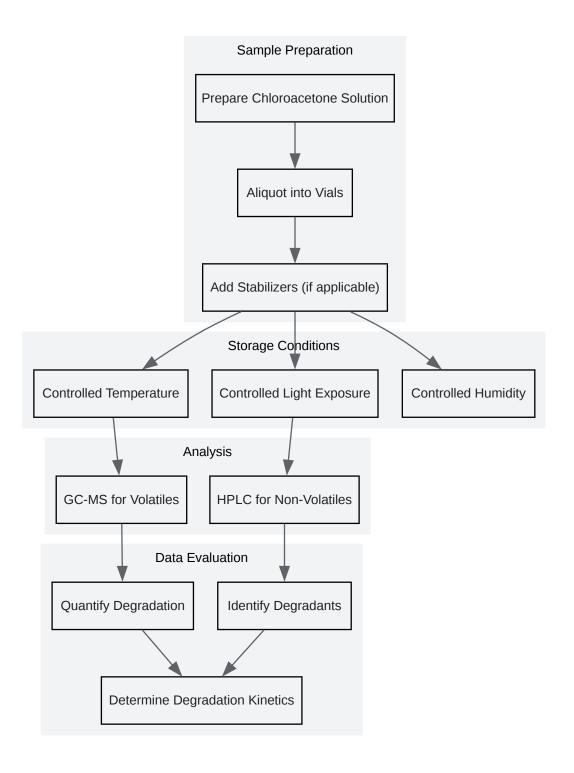
Polymerization: Under the influence of light, unstabilized **chloroacetone** can slowly polymerize, which presents a fire and explosion hazard.[2][8] There are reports of unstabilized **chloroacetone** exploding after prolonged storage, even in diffuse light.[4][9]

Signaling Pathway for Chloroacetone Degradation

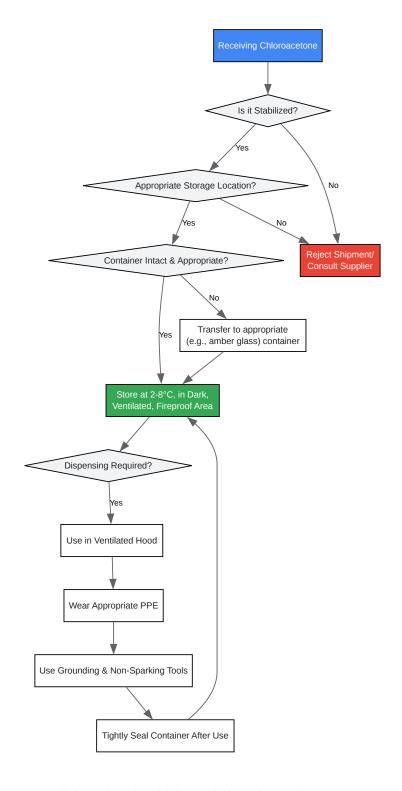












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- To cite this document: BenchChem. [Chloroacetone: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047974#chloroacetone-stability-and-storage-conditions]

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